

Synthesis Pathway of Antibacterial Agent 262: A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 262

Cat. No.: B15566306

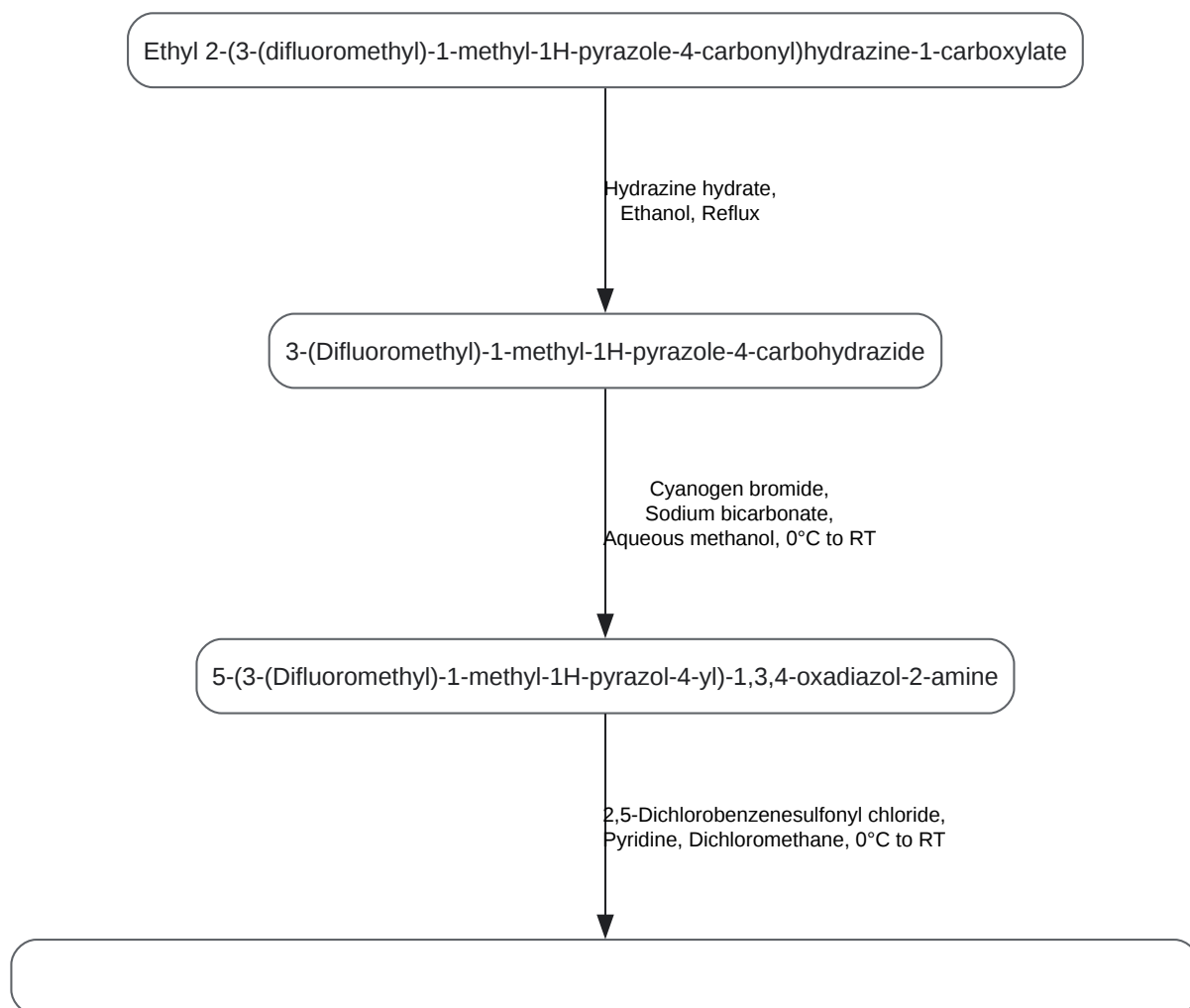
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis pathway for **Antibacterial Agent 262** (also designated as compound A23), a novel 1,3,4-oxadiazole sulfonamide derivative incorporating a pyrazole structure. This compound has demonstrated significant antibacterial activity, particularly against *Xanthomonas oryzae* pv. *oryzae*[1][2]. The following sections detail the synthetic route, experimental protocols, and relevant quantitative data, offering a complete resource for the replication and further investigation of this promising antibacterial agent.

Overview of the Synthetic Pathway

The synthesis of **Antibacterial Agent 262** is a multi-step process commencing with the formation of a pyrazole carboxylate intermediate. This is followed by hydrazinolysis to create a key hydrazide intermediate, which then undergoes cyclization to form the 1,3,4-oxadiazole ring. The final step involves the sulfonylation of the oxadiazole intermediate to yield the target compound.



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Caption: Synthetic route for **Antibacterial Agent 262**.

Experimental Protocols

The following protocols are adapted from the procedures outlined in the primary literature for the synthesis of analogous compounds.

General Experimental Workflow

The synthesis follows a sequential workflow involving reaction setup, monitoring, workup, and purification.



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References

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- 2. pubs.acs.org [pubs.acs.org]
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